

Proper Disposal Procedures: Doxepin N-oxide, (E)-[1][2]

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Compound of Interest

Compound Name: Doxepin N-oxide, (E)-

CAS No.: 131523-93-8

Cat. No.: B12762792

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Executive Summary & Substance Profile[1][2]

Doxepin N-oxide, (E)- is a specific stereoisomer of the primary oxidative metabolite of the tricyclic antidepressant Doxepin.[1][2] As a research standard or impurity, it requires strict adherence to hazardous pharmaceutical waste protocols.[2] Unlike general chemical waste, tricyclic derivatives pose specific neurotoxic and environmental persistence risks, necessitating high-temperature destruction.[1][2]

Chemical Identification

- Chemical Name: (E)-3-(dibenzo[b,e]oxepin-11(6H)-ylidene)-N,N-dimethylpropan-1-amine N-oxide[1][2][3][4][5]
- CAS Number: 22684-91-9 (General Doxepin N-oxide) / Specific (E)-isomer references often fall under the general metabolite CAS or specific internal registry numbers.[1][2]
- Molecular Formula: C₁₉H₂₁NO₂[2][5]
- Physical State: Typically a pale yellow solid or crystalline powder.[2]

Operational Note on Isomerism: While the user specifies the (E)- isomer, waste management protocols for the (E)- isomer, (Z)- isomer, or the racemic mixture are identical. The distinction is critical for analytical chemistry but irrelevant for thermal destruction parameters.

Hazard Assessment & Risk Stratification

Effective disposal begins with accurate hazard characterization.[2] Treat (E)-Doxepin N-oxide as a Category 3 Acute Toxin and a Chronic Aquatic Toxin.[1][2]

Hazard Class	Classification	Critical Risk
Acute Toxicity (Oral)	Category 3 (H301)	Toxic if swallowed.[1][2][6] Potential for cardiotoxicity (sodium channel blockade) and anticholinergic effects.[2] [7]
Environmental	Aquatic Acute 1 / Chronic 1	Persistent in water systems; bioaccumulative potential in aquatic organisms.[2]
Physical	Combustible Solid	Finely dispersed dust may form explosive mixtures in air. [2]



Expert Insight: The N-oxide functional group decreases the basicity of the amine compared to parent Doxepin, but it does not neutralize the biological activity of the tricyclic ring system. Do not assume reduced toxicity.[2]

Pre-Disposal Handling & Segregation[2]

Objective: Prevent cross-contamination and ensure waste stream compatibility.

A. Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 (minimum) or P100 HEPA respirator if handling open powder outside a fume hood.[2]
- Dermal: Nitrile gloves (double-gloving recommended for pure substance; 0.11 mm minimum thickness).[2]
- Ocular: Chemical safety goggles.

B. Waste Segregation Protocol

Do NOT mix (E)-Doxepin N-oxide with:

- Oxidizers: Potential for exothermic reaction.[2]
- Biohazardous Waste: Complicates incineration parameters.[2]
- General Trash: Strictly prohibited.

Storage for Disposal:

- Store in a RCRA-compliant satellite accumulation area.
- Use a dedicated High-Density Polyethylene (HDPE) or Glass container.[2]
- Label clearly as "Hazardous Waste - Toxic." [2]

Disposal Workflow: The "Cradle-to-Grave" Path[1][2]

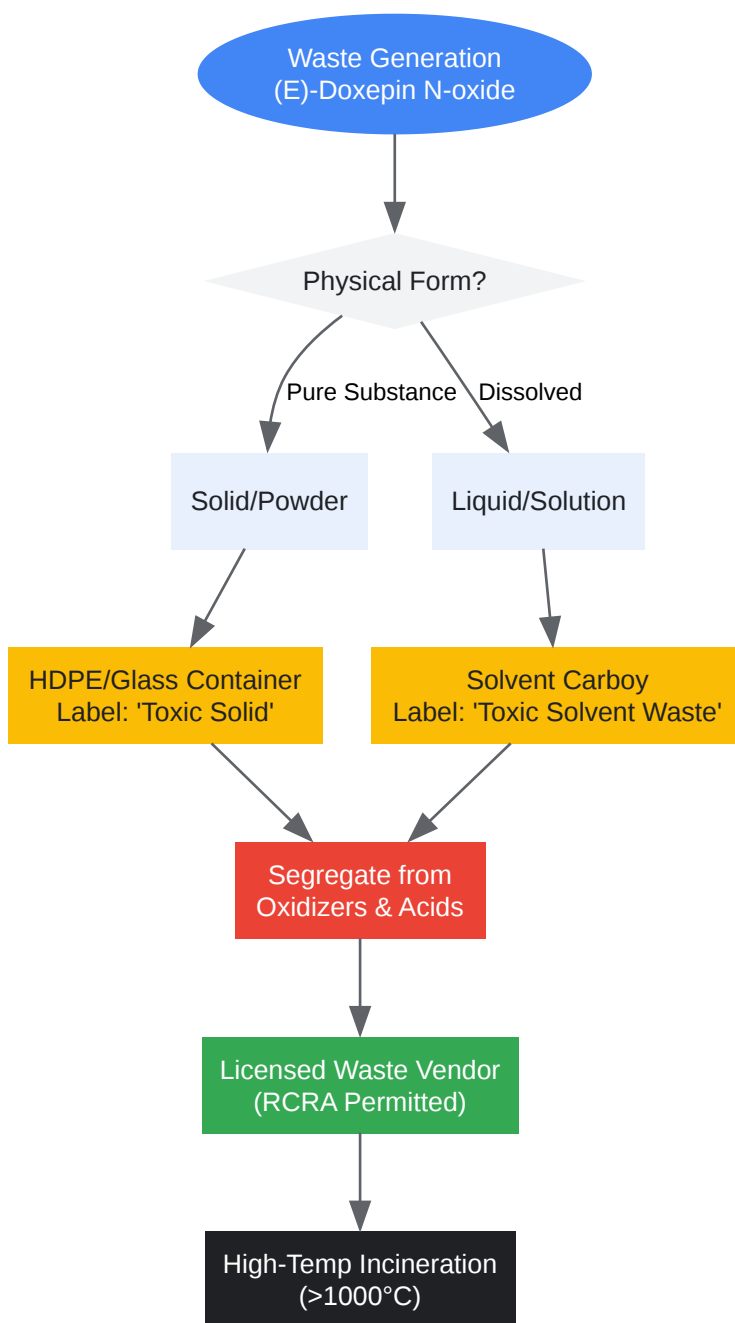
This workflow adheres to US EPA 40 CFR Part 266 Subpart P (Management Standards for Hazardous Waste Pharmaceuticals) and global best practices for API (Active Pharmaceutical Ingredient) disposal.

Step-by-Step Procedure

- Deactivation (Not Recommended): Chemical deactivation (e.g., bleach) is ineffective for the tricyclic ring.[2] Do not attempt bench-top neutralization.

- Containerization:
 - Transfer solid waste into a wide-mouth jar.[2]
 - For liquid solutions (HPLC waste), segregate into "Halogenated" or "Non-Halogenated" solvent waste streams depending on the mobile phase used.[1][2] Doxepin N-oxide itself is non-halogenated, but the solvent dictates the stream.[1][2]
- Labeling:
 - Must include: Full Chemical Name, Hazard Warning ("TOXIC"), and Date of Accumulation. [1][2]
- Final Destruction:
 - Method: High-Temperature Incineration (Rotary Kiln) at $>1000^{\circ}\text{C}$. [2]
 - Rationale: This is the only method guaranteed to break the tricyclic ring structure and prevent environmental leaching. [2]

Workflow Visualization



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Caption: Logical decision tree for the segregation and destruction of Doxepin N-oxide waste.

Emergency Response: Spill Management

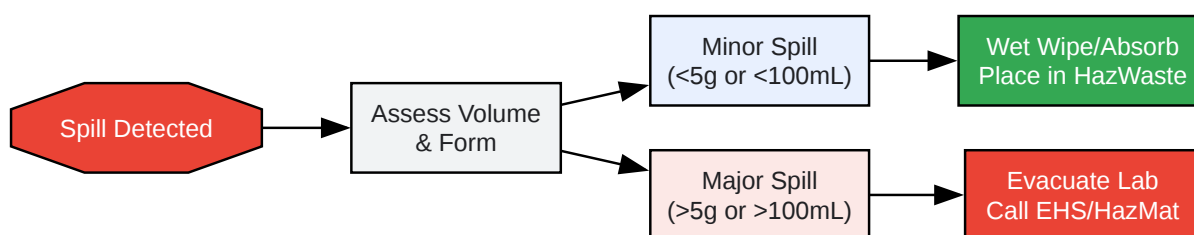
In the event of a laboratory spill, immediate containment is required to prevent aerosolization.

[2]

Spill Cleanup Protocol

- Evacuate & Ventilate: Clear the immediate area.[2][8] If powder is airborne, wait 15 minutes for settling.[2]
- PPE Up: Don N95/P100 respirator, double gloves, and lab coat.[2]
- Containment:
 - Solids: Cover with wet paper towels to prevent dust generation.[2]
 - Liquids: Use absorbent pads or vermiculite.[2]
- Decontamination:
 - Scoop material into a disposal container.[2][8]
 - Wash the surface with 70% Isopropanol followed by soap and water.[2]
 - Note: The wash waste must also be treated as hazardous chemical waste.[2]

Spill Response Diagram



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Caption: Triage protocol for laboratory spills involving Doxepin N-oxide.

Regulatory Compliance & Transport

When handing over waste to a third-party vendor (e.g., Stericycle, Veolia, Clean Harbors), ensure the manifest is accurate.[1][2]

- US EPA Waste Code:P-Listed or U-Listed codes may not strictly apply to the metabolite unless it is a commercial chemical product, but it defaults to D001 (Ignitable) if in solvent or general Toxic waste under state regulations.[2]
- DOT Shipping Name (for pure substance):
 - UN Number: UN 2811[2]
 - Proper Shipping Name: Toxic solids, organic, n.o.s. (Doxepin N-oxide)[1][2][3][4][5][9]
 - Hazard Class: 6.1
 - Packing Group: III



Compliance Check: Under the EPA's "Sewer Ban" (40 CFR § 266.505), NEVER dispose of this compound down the drain.[2] It is a persistent pharmaceutical pollutant.[2]

References

- Santa Cruz Biotechnology.Doxepin N-Oxide Safety Data Sheet (SDS).[2] Retrieved from [2]
- United States Environmental Protection Agency (EPA).Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P).[2] Retrieved from [2]
- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 11954256 (Doxepin N-oxide).[2] Retrieved from [2]
- Cayman Chemical.Doxepin (hydrochloride) SDS (Parent Compound Proxy Data). Retrieved from

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Sources

- [1. biosynth.com](https://biosynth.com) [biosynth.com]
- [2. spectrumchemical.com](https://spectrumchemical.com) [spectrumchemical.com]
- [3. 5.imimg.com](https://5.imimg.com) [5.imimg.com]
- [4. Doxepin N-Oxide | CAS 22684-91-9 | SCBT - Santa Cruz Biotechnology](https://scbt.com) [scbt.com]
- [5. pharmaffiliates.com](https://pharmaffiliates.com) [pharmaffiliates.com]
- [6. cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
- [7. Clinical Practice Guidelines : Tricyclic Antidepressant \(TCA\) Poisoning](https://rch.org.au) [rch.org.au]
- [8. s3-us-west-2.amazonaws.com](https://s3-us-west-2.amazonaws.com) [s3-us-west-2.amazonaws.com]
- [9. fishersci.com](https://fishersci.com) [fishersci.com]
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